

An In-depth Technical Guide to Isophthalic-2,4,5,6-D4 Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isophthalic-2,4,5,6-D4 acid*

Cat. No.: *B15129391*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Isophthalic-2,4,5,6-D4 acid**, a deuterated analog of isophthalic acid. This document details its physicochemical properties, outlines experimental protocols for its synthesis and analysis, and presents this information in a clear, structured format for easy reference by professionals in research and drug development.

Core Concepts

Isotopically labeled compounds, such as **Isophthalic-2,4,5,6-D4 acid**, are invaluable tools in pharmaceutical research. The substitution of hydrogen with its heavier isotope, deuterium, can subtly alter the physicochemical properties of a molecule. This alteration can influence metabolic pathways, reaction kinetics, and spectroscopic signatures, making deuterated compounds essential for a variety of applications, including:

- Metabolic Studies: Tracing the metabolic fate of drug candidates.
- Mechanistic Investigations: Elucidating reaction mechanisms.
- Quantitative Analysis: Serving as internal standards in mass spectrometry-based assays for improved accuracy and precision.

Isophthalic acid and its derivatives are used in the synthesis of various polymers and specialty chemicals. The deuterated form, **Isophthalic-2,4,5,6-D4 acid**, provides a stable, non-

radioactive label for tracking this important chemical moiety in complex systems.

Physicochemical Properties

A summary of the key quantitative data for **Isophthalic-2,4,5,6-D4 acid** is presented in the table below for easy comparison.

Property	Value	Reference
Molecular Weight	170.16 g/mol	[1]
Chemical Formula	C ₈ H ₂ D ₄ O ₄	[1]
CAS Number	148472-48-4	[1]
Appearance	White to off-white solid	[1]
Unlabeled CAS Number	121-91-5 (Isophthalic acid)	[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **Isophthalic-2,4,5,6-D4 acid** are provided below. These protocols are based on established methods for the deuteration of aromatic compounds and the analysis of isophthalic acid.

Synthesis of Isophthalic-2,4,5,6-D4 Acid via Catalytic H-D Exchange

This protocol describes a general method for the deuteration of the aromatic ring of isophthalic acid using a heterogeneous catalyst.

Materials:

- Isophthalic acid
- Deuterium oxide (D₂O, 99.8 atom % D)
- Platinum on carbon (Pt/C, 10 wt. %)

- Palladium on carbon (Pd/C, 10 wt. %)
- Nitrogen or Argon gas (inert atmosphere)
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO₄)
- High-pressure reactor or sealed heavy-walled glass tube

Procedure:

- **Catalyst Preparation:** In a high-pressure reactor, add a mixture of 10% Pt/C and 10% Pd/C catalysts. The synergistic effect of a mixed catalyst system can lead to higher deuterium incorporation.
- **Reaction Setup:** To the reactor containing the catalysts, add isophthalic acid and deuterium oxide (D₂O) as the deuterium source.
- **Inert Atmosphere:** Purge the reactor with an inert gas (nitrogen or argon) to remove any air.
- **Reaction Conditions:** Seal the reactor and heat it to a temperature between 150-180°C. The reaction is typically stirred for 24-48 hours to ensure maximum deuterium exchange. The progress of the reaction can be monitored by taking small aliquots and analyzing them by ¹H NMR to observe the disappearance of the aromatic proton signals.[2][3][4]
- **Work-up:** After the reaction is complete, cool the reactor to room temperature.
- **Extraction:** Transfer the reaction mixture to a separatory funnel and extract the product with ethyl acetate.
- **Drying and Evaporation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure to obtain the crude **Isophthalic-2,4,5,6-D4 acid**.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final, high-purity product.

Analytical Characterization

1. High-Performance Liquid Chromatography (HPLC)

HPLC is a robust method for assessing the purity of **Isophthalic-2,4,5,6-D4 acid** and separating it from its non-deuterated counterpart and other impurities.

- Column: A reversed-phase C18 column is typically used.
- Mobile Phase: A gradient of methanol and water (acidified with a small amount of formic or acetic acid to suppress ionization) is a common mobile phase.
- Detection: UV detection at a wavelength of 280 nm is suitable for aromatic dicarboxylic acids.
- Quantification: Purity is determined by comparing the peak area of the deuterated compound to the total peak area of all components in the chromatogram.

2. Mass Spectrometry (MS)

Mass spectrometry is essential for confirming the molecular weight and the degree of deuterium incorporation.

- Ionization Technique: Electrospray ionization (ESI) in negative ion mode is effective for dicarboxylic acids.
- Analysis: The mass spectrum will show a peak corresponding to the molecular ion $[M-H]^-$ at m/z 169.06 for the fully deuterated species ($C_8H_4D_4O_4^-$), confirming the incorporation of four deuterium atoms. The absence of a significant peak at m/z 165.03 (for unlabeled isophthalic acid) indicates high isotopic purity.

3. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for structural elucidation and confirming the positions of deuterium substitution.

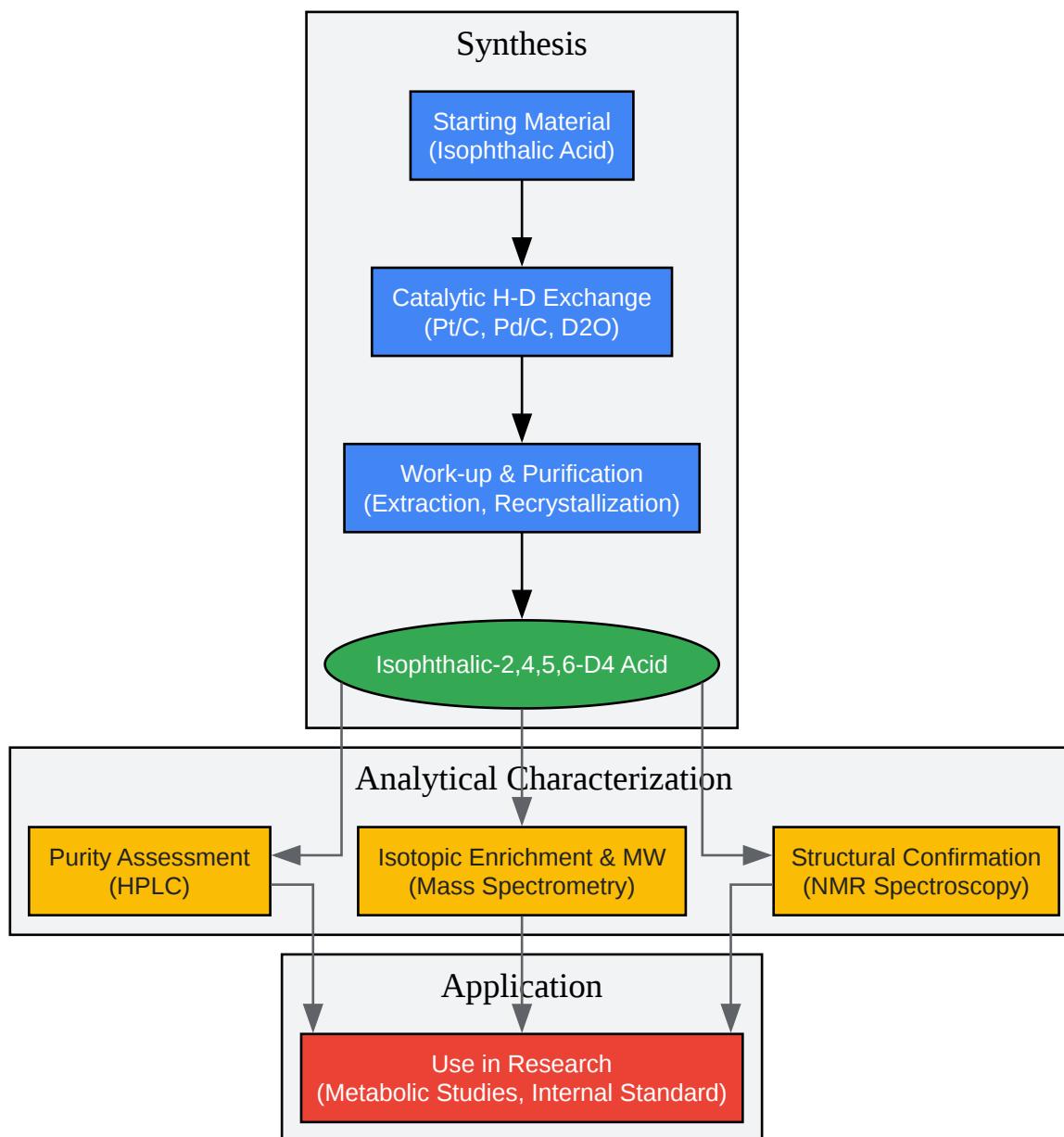
- 1H NMR: The 1H NMR spectrum of successfully synthesized **Isophthalic-2,4,5,6-D4 acid** will show a significant reduction or complete absence of signals in the aromatic region compared

to the spectrum of unlabeled isophthalic acid. The only remaining proton signals would be from the two carboxylic acid groups.

- ^2H NMR: A ^2H NMR spectrum will show signals corresponding to the deuterium atoms on the aromatic ring, confirming their presence and location.
- ^{13}C NMR: The ^{13}C NMR spectrum can also be used to confirm the structure. The carbon atoms attached to deuterium will show a characteristic triplet splitting pattern due to C-D coupling.

Logical Workflow and Relationships

The following diagram illustrates the logical workflow from the synthesis of **Isophthalic-2,4,5,6-D4 acid** to its final characterization and application.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Hydrogen-deuterium exchange of aromatic amines and amides using deuterated trifluoroacetic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Isophthalic-2,4,5,6-D4 Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15129391#isophthalic-2-4-5-6-d4-acid-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com